

Mechanism of Action and Target Specificity

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Compound of Interest

Compound Name: PD173956
CAS No.: 305820-76-2
Cat. No.: B1679129

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Both PD173074 and SU5402 are ATP-competitive inhibitors that target the kinase domain of FGFRs, preventing autophosphorylation and subsequent activation of downstream signaling pathways.^[1] However, they exhibit significant differences in potency and selectivity.

PD173074 is a highly potent and selective inhibitor of FGFR1 and FGFR3.^{[1][2]} It demonstrates significantly less activity against other tyrosine kinases such as Platelet-Derived Growth Factor Receptor (PDGFR), Epidermal Growth Factor Receptor (EGFR), and c-Src.^{[2][3]} This selectivity makes PD173074 a more precise tool for specifically interrogating the role of FGFR signaling.

SU5402, on the other hand, is a multi-targeted receptor tyrosine kinase inhibitor. While it does inhibit FGFR1, it also potently inhibits Vascular Endothelial Growth Factor Receptor 2 (VEGFR2) and shows activity against PDGFR β .^{[4][5][6]} This broader target profile can be a confounding factor in experiments aiming to elucidate the specific effects of FGFR inhibition.

Quantitative Comparison of Inhibitory Activity

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values for PD173074 and SU5402 against various kinases, providing a clear quantitative comparison of

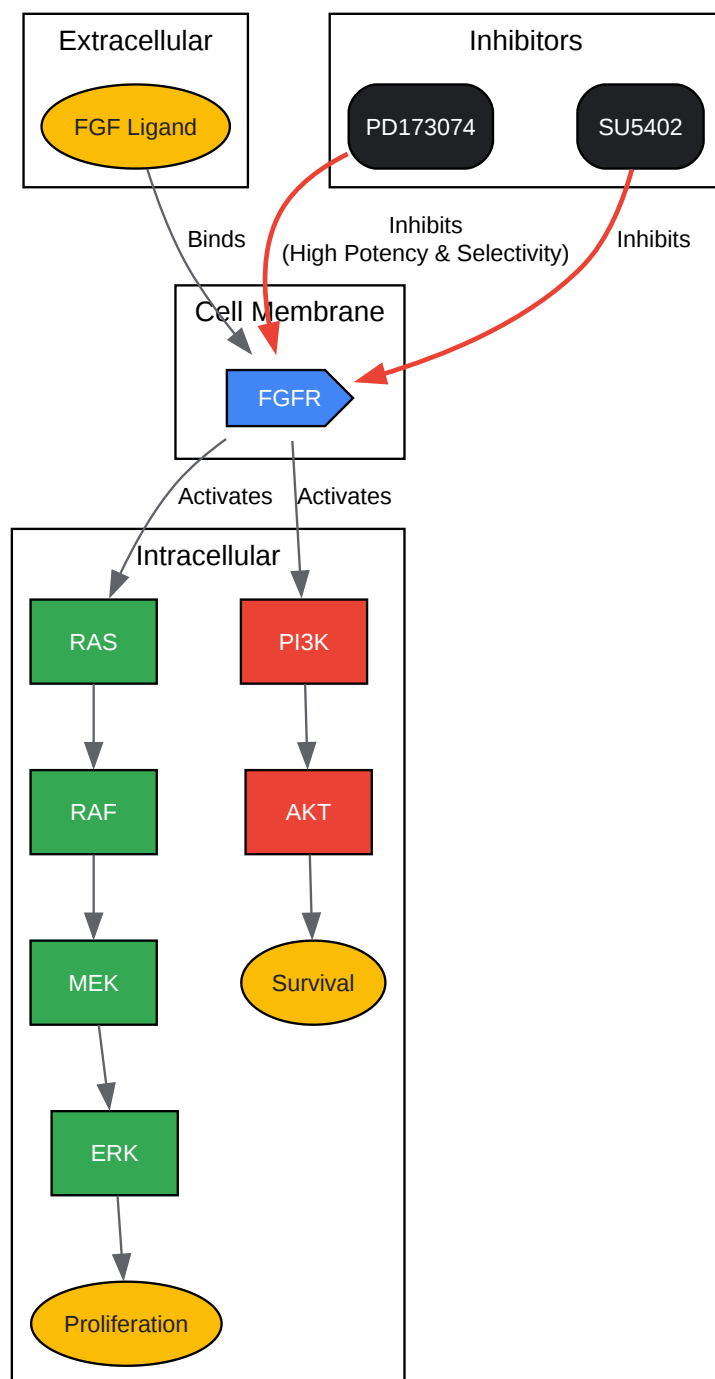
their potency and selectivity. Data indicates that PD173074 is approximately 1000 times more potent than SU5402 in inhibiting FGFR activity.[\[2\]](#)[\[7\]](#)

Target Kinase	PD173074 IC50 (nM)	SU5402 IC50 (nM)
FGFR1	~21.5 - 25 [2] [8]	30 [4] [5] [9]
FGFR3	5 [3]	-
VEGFR2	~100 - 200 [2] [8] [10]	20 [4] [5] [9]
PDGFRβ	17,600 [3] [11]	510 [4] [5] [9]
c-Src	19,800 [3] [11]	-
EGFR	> 50,000 [3]	> 100,000 [6]

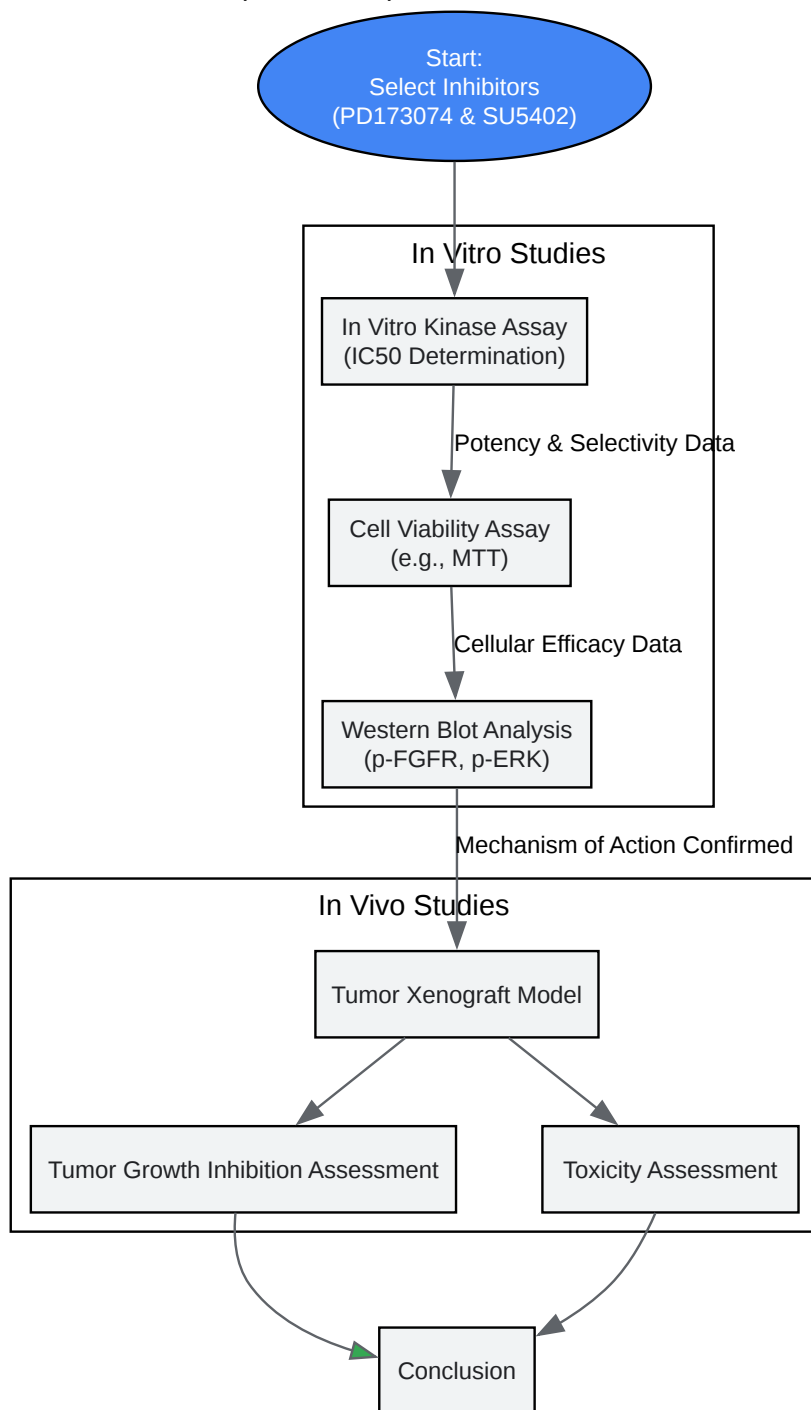
Signaling Pathway and Inhibition

PD173074 and SU5402 inhibit the FGFR signaling cascade, which plays a crucial role in cell proliferation, survival, and differentiation. Upon ligand binding, FGFRs dimerize and autophosphorylate, leading to the activation of downstream pathways, primarily the RAS-RAF-MEK-ERK (MAPK) and the PI3K-AKT pathways. By blocking the initial phosphorylation event, both inhibitors effectively suppress these downstream signals.[\[12\]](#)

FGFR Signaling Pathway Inhibition



Comparative Experimental Workflow

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